

Application Notes: O-1918 Stability and Storage

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

1.0 Product Information

O-1918 is a synthetic analog of cannabidiol used extensively in research. It functions as a selective antagonist at the putative abnormal-cannabidiol receptor, which is distinct from the classical cannabinoid receptors CB1 and CB2.[1][2][3] O-1918 does not bind to CB1 or CB2 receptors at concentrations up to 30 μ M.[1][3] It is a critical tool for studying non-CB1/CB2 mediated cannabinoid signaling pathways, particularly those involving GPR18 and GPR55.[4] [5]

Table 1: Chemical and Physical Properties of O-1918

Property	Value
Formal Name	1,3-dimethoxy-5-methyl-2-[(1R,6R)-3-methyl-6- (1-methylethenyl)-2-cyclohexen-1-yl]-benzene
CAS Number	536697-79-7[1][2]
Molecular Formula	C19H26O2[1][6]
Formula Weight	286.4 g/mol [1]
Purity	≥95% - ≥97% (Varies by supplier)[2][7]
Formulation	Typically supplied as a solution in methyl acetate[1][7][8]



2.0 Stability and Storage Conditions

Proper storage is critical to maintain the integrity and activity of O-1918. The following conditions are based on manufacturer recommendations and established chemical principles.

- 2.1 Long-Term Storage For long-term stability, O-1918 should be stored at -20°C.[1][2] When stored under these conditions as supplied (typically in methyl acetate), the compound is stable for at least five years.[1]
- 2.2 Shipping Conditions O-1918 is typically shipped at room temperature for domestic transit within the continental US, as short-term exposure to ambient temperatures does not appear to compromise its stability.[1] However, shipping conditions may vary for other locations.
- 2.3 Stability in Solution The stability of O-1918 is highly dependent on the solvent.
- Organic Solvents: Solutions in organic solvents like ethanol, DMSO, and DMF can be
 prepared for stock solutions. While specific stability data in these solvents is not extensively
 published, it is best practice to store these stock solutions at -20°C and use them as quickly
 as possible.
- Aqueous Solutions: O-1918 is sparingly soluble in aqueous buffers. It is strongly
 recommended not to store aqueous solutions for more than one day.[7] Prepare aqueous
 solutions fresh for each experiment to avoid degradation and ensure experimental
 reproducibility.

Table 2: Recommended Storage and Stability Summary

Condition	Temperature	Duration	Notes
Long-Term (As Supplied)	-20°C	≥ 5 years	In provided solvent (e.g., methyl acetate)
Shipping (Typical)	Room Temperature	Short-Term	May vary by supplier and location
Aqueous Solutions	2-8°C or RT	≤1 Day	Prepare fresh before use



- 3.0 Protocols for Solution Preparation
- 3.1 Protocol for Solvent Exchange from Methyl Acetate

O-1918 is often supplied in methyl acetate. To prepare solutions in a different solvent for experimental use, follow this protocol:

- Under a gentle stream of inert nitrogen gas, carefully evaporate the methyl acetate solvent from the vial.
- Once the solvent is fully evaporated, immediately add the desired volume of the new solvent of choice (e.g., ethanol, DMSO, DMF).
- Ensure the new solvent has been purged with an inert gas to minimize oxidation risk.
- Vortex or sonicate briefly to ensure the compound is fully dissolved.
- 3.2 Protocol for Preparing Aqueous Solutions

Due to its low aqueous solubility, a specific procedure is required to prepare O-1918 for use in aqueous buffers like PBS.

- Begin with O-1918 dissolved in an organic solvent, such as the supplied methyl acetate or ethanol (as prepared in Protocol 3.1).
- For maximum solubility, dilute the organic stock solution directly with the aqueous buffer of choice. A common method is to use a 1:1 ratio of ethanol to PBS (pH 7.2).[7]
- Using this method, the solubility of O-1918 is approximately 0.5 mg/mL.[7]
- Crucially, use the freshly prepared aqueous solution immediately and do not store it for more than one day.[7]

Table 3: Solubility of O-1918



Solvent	Approximate Solubility
DMF	30 mg/mL[1]
DMSO	30 mg/mL[1]
Ethanol	30 mg/mL[1]
Ethanol:PBS (pH 7.2) (1:1)	0.5 mg/mL[1][7]

4.0 Mechanism of Action & Signaling Pathway

O-1918 is known to antagonize the effects of abnormal-cannabidiol (abn-CBD) at a putative endothelial receptor that is not CB1 or CB2. This action inhibits downstream signaling cascades. Specifically, O-1918 blocks the abn-CBD-induced activation of the phosphatidylinositol 3-kinase (PI3K)/Akt pathway in endothelial cells.[1][3][6] This pathway is crucial for cellular processes like vasodilation and cell migration.[2]



Click to download full resolution via product page

Caption: O-1918 signaling pathway antagonism.

5.0 Experimental Protocol Example: In Vivo Administration

This protocol is an example of how to prepare O-1918 for intraperitoneal (i.p.) injection in a rodent model, based on published studies.[4]

5.1 Objective To prepare a stable and homogenous suspension of O-1918 for daily i.p. administration to rats.



5.2 Materials

- O-1918
- 0.9% Isotonic Saline Solution
- Tween 80 (Polysorbate 80)
- Sterile microcentrifuge tubes
- Vortex mixer
- Sonicator (optional)

5.3 Procedure

- Calculate the total amount of O-1918 required for the study duration based on the desired dosage (e.g., 1 mg/kg) and the number and weight of the animals.
- Prepare the vehicle solution consisting of 0.9% isotonic saline with 0.75% Tween 80. For example, to make 10 mL of vehicle, add 75 μL of Tween 80 to 9.925 mL of 0.9% saline.
- Weigh the required amount of O-1918 (after solvent evaporation if supplied in solution) and place it in a sterile tube.
- Add a small amount of the vehicle to the O-1918 powder and vortex thoroughly to create a slurry.
- Gradually add the remaining vehicle while continuing to vortex to ensure a uniform suspension.
- If necessary, sonicate the suspension for short intervals in a water bath to aid dissolution and homogenization.
- Visually inspect the solution to ensure it is homogenous before drawing it into a syringe for injection.



 This vehicle solution helps to maintain the solubility and bioavailability of the lipophilic O-1918 compound for in vivo administration.[4]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. caymanchem.com [caymanchem.com]
- 2. bio-techne.com [bio-techne.com]
- 3. O-1918 Biochemicals CAT N°: 10004914 [bertin-bioreagent.com]
- 4. Atypical cannabinoid ligands O-1602 and O-1918 administered chronically in diet-induced obesity - PMC [pmc.ncbi.nlm.nih.gov]
- 5. O-1918 Wikipedia [en.wikipedia.org]
- 6. bocsci.com [bocsci.com]
- 7. cdn.caymanchem.com [cdn.caymanchem.com]
- 8. apexbt.com [apexbt.com]
- To cite this document: BenchChem. [Application Notes: O-1918 Stability and Storage].
 BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b109532#o-1918-stability-and-storage-conditions]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]



Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com